Application Notes & Protocols: Safe Handling of N-Nitrosoethyl-N-propylamine

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Compound of Interest	
Compound Name:	*N-Nitrosoethyl-N-propylamine*
CAS No.:	*25413-61-0*
Cat. No.:	*B032347*

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Introduction: The Imperative for Caution

N-Nitrosoethyl-N-propylamine (NEPA), also known as N-ethyl-N-nitroso-1-propanamine, is a member of the N-nitrosamine class of compounds.[1] While essential for specific research applications, particularly in toxicology and carcinogenesis studies to understand DNA adduct formation, N-nitrosamines are potent carcinogens in animal studies.[2][3] The International Agency for Research on Cancer (IARC) and the National Toxicology Program (NTP) have classified many nitrosamines as probable or anticipated human carcinogens.[3][4] Therefore, all laboratory work involving NEPA must be governed by a profound respect for its potential hazards and conducted with the utmost rigor in safety protocol adherence.

This document provides a comprehensive guide for the safe handling, use, storage, and disposal of **N-Nitrosoethyl-N-propylamine**. The protocols herein are designed to protect researchers and the environment by minimizing exposure to As Low As Reasonably Achievable (ALARA). These guidelines are intended for professionals in research, drug development, and analytical laboratories.

Compound Profile and Physicochemical Properties

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Understanding the physical and chemical properties of NEPA is fundamental to establishing safe handling procedures. For example, its liquid state at room temperature and defined boiling point inform ventilation requirements and fire safety measures.

Property	Value	Source
CAS Number	25413-61-0	[1][5]
Molecular Formula	C5H12N2O	[1][5]
Molecular Weight	116.16 g/mol	[1][5][6]
Appearance	Clear yellow liquid	[7]
Boiling Point	193.6°C at 760 mmHg	[5]
Density	0.93 g/cm³	[5]
Flash Point	70.9°C	[5]
Vapor Pressure	0.643 mmHg at 25°C	[5]
Solubility	Miscible with water and many organic solvents.	

Hazard Identification and Risk Assessment

NEPA is classified with multiple hazards that demand stringent control measures. All personnel must be fully aware of these risks before beginning any work.

- Primary Hazards:
  - Carcinogenicity: Classified as a probable human carcinogen.[3][8] N-nitrosamines are metabolically activated to form reactive electrophiles that can alkylate DNA, a primary mechanism of their carcinogenic action.[2]
  - Acute Toxicity: Toxic or harmful if swallowed.[9][10][11]
  - Organ Damage: Causes damage to organs, particularly the liver and kidneys, as observed in animal studies.[3][9][12]

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- GHS Hazard Pictograms:
  - Health Hazard (GHS08): Carcinogenicity, Target Organ Toxicity
  - Acute Toxicity (GHS06): Toxic if swallowed
  - Environmental Hazard (GHS09): Toxic to aquatic life with long-lasting effects.[11]
- Exposure Routes:
  - Inhalation: Vapors can be inhaled, especially if handled outside of a certified fume hood.
  - Dermal Contact: The substance can be absorbed through the skin.
  - Ingestion: Accidental ingestion can occur through contaminated hands or surfaces.
  - Ocular: Direct contact can cause eye irritation.[8]

Engineering Controls & Personal Protective Equipment (PPE)

A multi-layered approach to safety, prioritizing engineering controls over personal protective equipment, is mandatory. This "Hierarchy of Controls" ensures passive safety measures are in place before relying on active user compliance.

Hierarchy of Controls

The most effective safety strategies involve removing or minimizing the hazard at its source.

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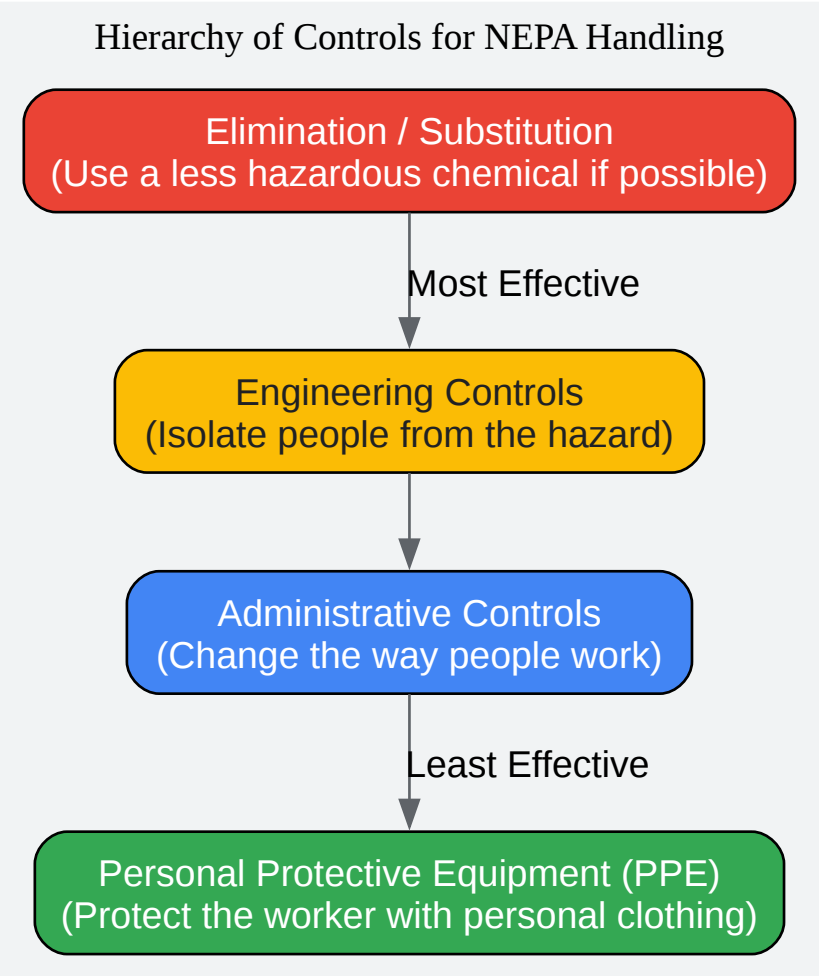

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Caption: Hierarchy of controls for managing NEPA exposure.

Mandatory Engineering Controls

- Designated Area: All work with NEPA must be conducted in a designated area (e.g., a specific laboratory or fume hood) clearly marked with warning signs indicating a carcinogen hazard.[8]

- Chemical Fume Hood: All procedures that may generate aerosols or vapors, including opening containers, weighing, and preparing solutions, must be performed inside a certified chemical fume hood with a face velocity of 80-120 feet per minute (fpm).[9]

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- Ventilation: The laboratory must be well-ventilated to prevent the accumulation of vapors.[9][10]

Required Personal Protective Equipment (PPE)

PPE is the last line of defense and must be worn at all times within the designated area.

- Gloves: Use double-gloving with chemically resistant gloves (e.g., nitrile). Change gloves immediately if contamination is suspected.
- Eye Protection: Chemical safety goggles and a full-face shield are required.[9][11]
- Lab Coat: A dedicated, buttoned lab coat with tight-fitting cuffs is mandatory. Disposable gowns are recommended for high-concentration work.
- Respiratory Protection: While engineering controls should be sufficient, a NIOSH-approved respirator may be required for specific non-routine tasks, such as spill cleanup. Consult your institution's Environmental Health & Safety (EHS) department for proper selection and fit-testing.[4]

Standard Operating Procedures (SOPs)

Adherence to detailed protocols is critical to prevent exposure.

Protocol for Weighing NEPA

- Preparation: Don appropriate PPE. Decontaminate the balance and surrounding area with a suitable solvent (e.g., isopropanol) before and after use.
- Enclosure: Perform all weighing within a chemical fume hood or a ventilated balance enclosure.
- Tare: Place a tared, sealed secondary container (e.g., a vial with a cap) on the balance.
- Aliquot: Carefully transfer the desired amount of NEPA into the primary container. Keep the stock bottle opening pointed away from you and into the fume hood.
- Seal: Immediately and securely cap both the primary and stock containers.

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- Decontaminate: Wipe the exterior of the primary container with a dampened cloth before removing it from the hood. Dispose of the cloth as hazardous waste.
- Documentation: Record the weighed amount in the laboratory notebook.

Protocol for Preparing Stock Solutions

- Preparation: Work exclusively within a chemical fume hood. Assemble all necessary glassware, solvent, and magnetic stir bars.
- Solvent Addition: Add the solvent to the receiving flask first.
- NEPA Addition: Using a calibrated pipette or by weighing (as per Protocol 5.1), add the NEPA directly into the solvent to minimize splashing.
- Mixing: Cap the flask and mix using a magnetic stirrer or gentle swirling. Avoid sonication, which can generate aerosols.
- Labeling: The final solution container must be clearly labeled with the chemical name, concentration, date, and appropriate hazard warnings (e.g., "Toxic," "Carcinogen").
- Storage: Store the solution in a sealed, secondary container in a designated, locked storage area.[10][11]

Storage and Waste Management

Proper storage and disposal are crucial components of the chemical's lifecycle management.

Storage Protocol

- Location: Store NEPA in a cool, dry, well-ventilated area, away from heat, sparks, or open flames.[10][13]
- Access: The storage location (e.g., a dedicated cabinet) must be locked and clearly labeled as a "Carcinogen Storage Area."[10][11]
- Containers: Keep containers tightly closed.[9][13] Use secondary containment (e.g., a plastic tub) to contain any potential leaks.

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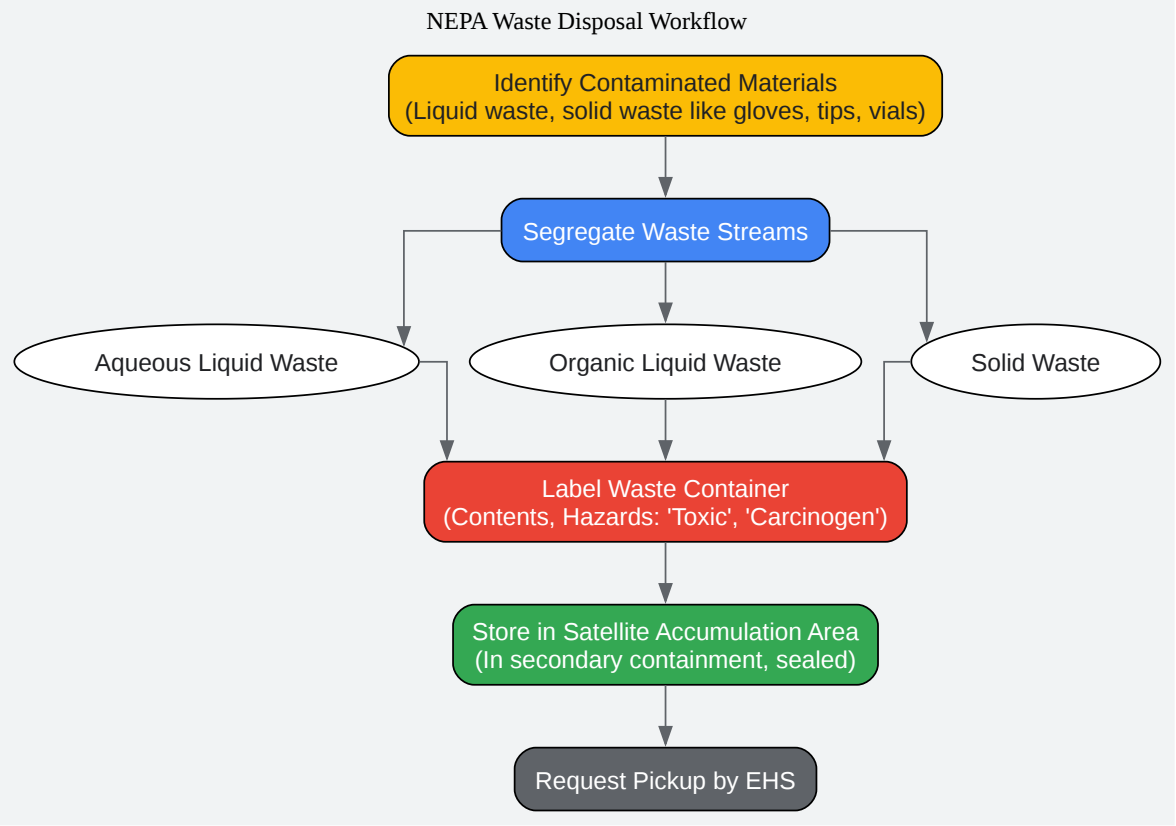
- Incompatibilities: Store away from strong oxidizing agents and strong mineral acids.[8]

Waste Disposal Workflow

All materials contaminated with NEPA are considered hazardous waste. Never dispose of NEPA down the drain.[9]



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Caption: Decision workflow for proper NEPA waste segregation and disposal.

Emergency Procedures

Rapid and correct response to emergencies is critical to mitigate harm.

Personnel Exposure

- Inhalation: Immediately move the affected person to fresh air. Seek immediate medical attention.[10]
- Skin Contact: Remove all contaminated clothing immediately. Wash the affected area with copious amounts of soap and water for at least 15 minutes. Seek medical attention.[10][14]
- Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.[10]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Immediately call a poison control center or doctor.[9][10]

Spill Response Protocol

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Caption: Step-by-step protocol for responding to a NEPA spill.

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Toxicological Summary

N-Nitrosoethyl-N-propylamine, like other N-nitrosamines, requires metabolic activation by cytochrome P450 enzymes to exert its carcinogenic effects.[2] This process generates unstable intermediates that ultimately form highly reactive alkyldiazonium ions. These ions can then covalently bind to nucleophilic sites on DNA bases, forming DNA adducts. If not repaired by cellular mechanisms, these adducts can lead to miscoding during DNA replication, resulting in permanent mutations and potentially initiating cancer. The primary target organs in animal studies include the liver, kidneys, esophagus, and respiratory tract.[3][12]

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